

Essential Safety and Logistical Guidance for Handling BMS-986224

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Compound of Interest

Compound Name: BMS-986224

Cat. No.: B6602765

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For researchers, scientists, and drug development professionals, this document provides immediate, essential information for the safe handling and disposal of **BMS-986224**. As a potent, selective, and orally active APJ receptor agonist, proper safety protocols are critical to ensure a safe laboratory environment and prevent accidental exposure.^{[1][2]} This guidance is intended to supplement, not replace, institutional safety protocols and a thorough review of any available safety data sheets (SDS).

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for **BMS-986224** from the manufacturer was not publicly available at the time of this writing, the following personal protective equipment (PPE) and handling procedures are recommended based on general best practices for handling potent, small-molecule research compounds.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the planned procedures. However, as a baseline, the following should be utilized:

- **Eye Protection:** Chemical safety goggles or glasses with side shields are mandatory to protect from splashes.
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, should be worn. Gloves should be inspected before use and changed frequently, especially if contaminated.

- **Body Protection:** A standard laboratory coat is required to protect skin and clothing. For procedures with a higher risk of aerosol generation or spillage, additional protective clothing may be necessary.
- **Respiratory Protection:** If working with the solid compound where dust may be generated, or if creating solutions outside of a certified chemical fume hood, a respirator may be required. The appropriate type of respirator should be determined by a qualified safety professional based on the potential for airborne exposure.

Operational and Disposal Plans

Storage and Handling

- **Solid Form:** **BMS-986224** powder should be stored at -20°C for long-term stability (up to 3 years).[1]
- **Solutions:** Stock solutions are typically stored at -80°C and are stable for over a year.[1] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the product into single-use volumes.[1] For short-term storage, solutions can be kept at 4°C for more than one week.[1]
- **General Handling:** All handling of **BMS-986224** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Spill Response

In the event of a spill, the following steps should be taken:

- **Immediate Action:** Alert others in the vicinity and evacuate the immediate area if necessary.[3]
- **Assess the Spill:** Determine the nature and extent of the spill. For minor spills that you are trained and equipped to handle, proceed with cleanup. For major spills, or if you are unsure, contact your institution's environmental health and safety (EHS) department immediately.
- **Don Appropriate PPE:** Before attempting to clean the spill, ensure you are wearing the appropriate PPE as outlined above.[4]
- **Containment and Cleanup:**

- For liquid spills, use an inert absorbent material (e.g., sand, vermiculite) to contain and absorb the spill.^{[4][5]} Do not use combustible materials like paper towels for initial absorption of flammable solvents.
- For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Decontamination: Once the spilled material is collected, decontaminate the area with an appropriate solvent or cleaning solution.
- Waste Disposal: All contaminated materials, including absorbent materials and disposable PPE, must be collected in a sealed, properly labeled container for hazardous waste disposal.

Disposal Plan

All waste containing **BMS-986224**, including empty containers, contaminated labware, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific guidance on waste stream management.

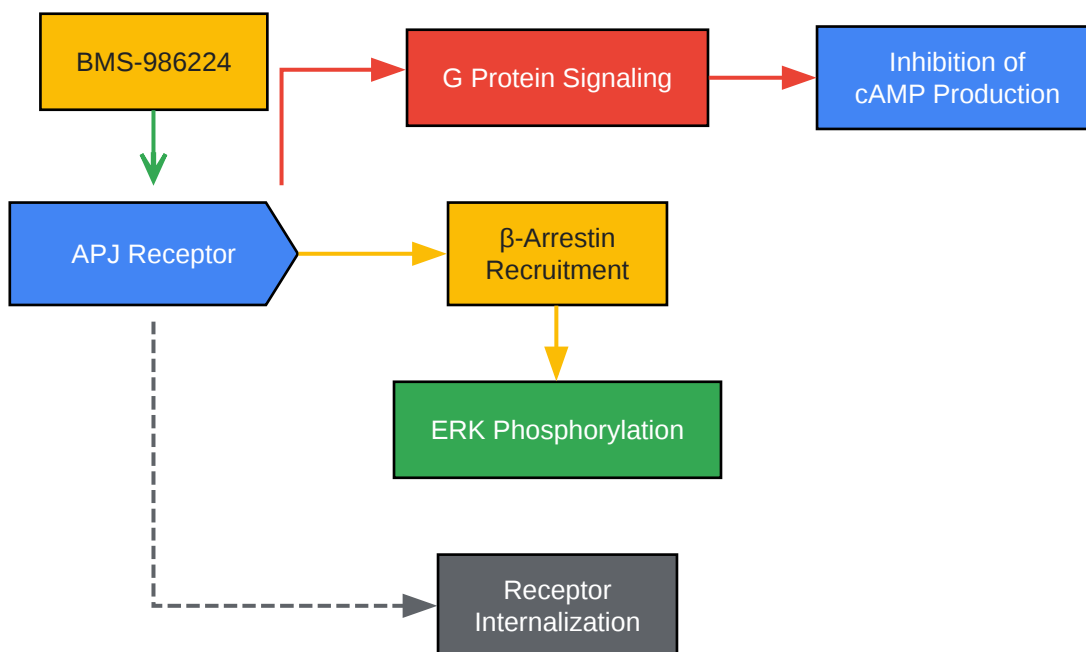
Physical and Chemical Properties

The following table summarizes the known quantitative data for **BMS-986224**.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₃ ClN ₄ O ₆	^[6]
Molecular Weight	498.92 g/mol	^[1]
CAS Number	2055200-88-7	^[1]
Appearance	Solid	^[1]
Color	Yellow	^[1]
Solubility in DMSO	10 mg/mL (20.04 mM)	^[1]

BMS-986224 Signaling Pathway

BMS-986224 is a potent and selective agonist for the apelin receptor (APJ).^[2] Upon binding to the APJ receptor, it triggers a cascade of downstream signaling events. The diagram below illustrates the key signaling pathways activated by **BMS-986224**.



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Caption: Signaling pathway of **BMS-986224** upon binding to the APJ receptor.

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